An In-Depth Technical Guide to Methyl 2-hydroxy-5-nitronicotinate

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Compound of Interest

Compound Name:	*Methyl 2-hydroxy-5-nitronicotinate*
CAS No.:	*856579-28-7*
Cat. No.:	*B2665997*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Methyl 2-hydroxy-5-nitronicotinate**, a heterocyclic building block with significant potential in medicinal chemistry and drug discovery. This document delves into its chemical identity, synthesis, physicochemical properties, and known applications, with a particular focus on its role as a versatile precursor for novel therapeutic agents. The information presented herein is intended to empower researchers and drug development professionals with the foundational knowledge required to effectively utilize this compound in their scientific endeavors.

Chemical Identity and Physicochemical Properties

Methyl 2-hydroxy-5-nitronicotinate, identified by the CAS Number 856579-28-7, is a substituted pyridine derivative. It is crucial to note that this compound exists in a tautomeric equilibrium with its pyridin-2-one form, Methyl 5-nitro-2-oxo-1,2-dihydropyridine-3-carboxylate. This tautomerism is a key feature of its chemical reactivity and should be considered in any

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synthetic or analytical application. Another reported CAS number for this compound is 89910-50-9.

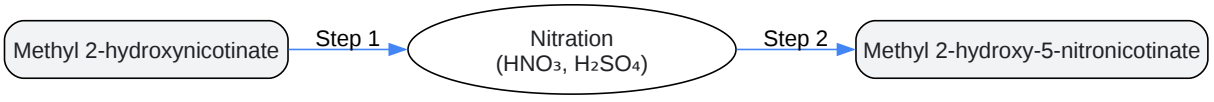
The structural representation and key physicochemical properties are summarized below:

Property	Value	Source
Molecular Formula	$C_7H_6N_2O_5$	
Molecular Weight	198.13 g/mol	
IUPAC Name	methyl 2-hydroxy-5-nitropyridine-3-carboxylate	
Synonyms	Methyl 5-nitro-2-oxo-1,2-dihydropyridine-3-carboxylate, 3-Methoxycarbonyl-5-nitro-2(1H)-pyridinone	
Appearance	Off-white to pale yellow solid (predicted)	

Synthesis and Mechanistic Insights

While a specific, detailed experimental protocol for the synthesis of **Methyl 2-hydroxy-5-nitronicotinate** is not extensively documented in publicly available literature, its synthesis can be logically derived from established methodologies for analogous pyridine derivatives. A plausible and efficient synthetic strategy involves a two-step process starting from a readily available precursor, such as 2-hydroxynicotinic acid or its methyl ester.

A proposed synthetic pathway is as follows:



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Caption: Proposed two-step synthesis of **Methyl 2-hydroxy-5-nitronicotinate**.

Step 1: Nitration of the Pyridine Ring

The key transformation is the regioselective nitration of the pyridine ring at the C5 position. This is typically achieved using a mixture of concentrated nitric acid (HNO_3) and sulfuric acid (H_2SO_4). The sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly electrophilic nitronium ion (NO_2^+), which is the active nitrating agent. The 2-hydroxy group is an ortho-, para-director; however, under strongly acidic conditions, the pyridine nitrogen is protonated, which deactivates the ring towards electrophilic substitution. The directing effects of the existing substituents and the reaction conditions must be carefully controlled to favor substitution at the desired C5 position.

Step 2: Esterification (if starting from the acid)

If the starting material is 2-hydroxy-5-nitronicotinic acid, a subsequent esterification step is required. This is commonly carried out via Fischer esterification, where the carboxylic acid is refluxed with methanol in the presence of a catalytic amount of a strong acid, such as sulfuric acid.

A detailed, generalized experimental protocol based on the synthesis of similar compounds is provided below.[1]

Experimental Protocol: Synthesis of **Methyl 2-hydroxy-5-nitronicotinate**

Materials:

- Methyl 2-hydroxynicotinate
- Concentrated Nitric Acid (68%)
- Concentrated Sulfuric Acid (98%)
- Methanol
- Ice

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- Sodium Bicarbonate (saturated solution)
- Dichloromethane
- Anhydrous Sodium Sulfate
- Standard laboratory glassware and equipment

Procedure:

- Nitration:
  - In a round-bottom flask cooled in an ice-water bath, slowly add methyl 2-hydroxynicotinate to a pre-cooled mixture of concentrated sulfuric acid and concentrated nitric acid.
  - Maintain the temperature below 10°C during the addition.
  - After the addition is complete, allow the reaction mixture to stir at room temperature for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
  - Once the reaction is complete, carefully pour the reaction mixture onto crushed ice.
  - Neutralize the acidic solution by the slow addition of a saturated sodium bicarbonate solution until the pH is neutral.
  - Extract the aqueous layer with dichloromethane (3 x 50 mL).
  - Combine the organic layers and dry over anhydrous sodium sulfate.
  - Filter and concentrate the organic phase under reduced pressure to obtain the crude product.
- Purification:
  - The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane) to yield pure **Methyl 2-hydroxy-5-nitronicotinate**.

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Self-Validating System: The purity of the synthesized compound should be rigorously assessed using a combination of chromatographic (TLC, HPLC) and spectroscopic techniques (^{1}H NMR, ^{13}C NMR, Mass Spectrometry, and IR Spectroscopy) to confirm its identity and purity.

Spectroscopic Characterization (Predicted and Comparative)

While specific, published spectra for **Methyl 2-hydroxy-5-nitronicotinate** are not readily available, its expected spectroscopic characteristics can be predicted based on its structure and by comparison with related compounds.

^{1}H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the pyridine ring and the methyl ester protons. The chemical shifts and coupling constants of the aromatic protons would be indicative of the substitution pattern.

^{13}C NMR Spectroscopy: The carbon NMR spectrum would show characteristic peaks for the carbonyl carbon of the ester, the carbons of the pyridine ring (with those bearing the nitro and hydroxyl groups shifted accordingly), and the methyl carbon of the ester.

Mass Spectrometry: The mass spectrum should exhibit a molecular ion peak (M^+) corresponding to the molecular weight of the compound (198.03 g/mol for the most common isotopes). Fragmentation patterns would likely involve the loss of the methoxy group from the ester and potentially the nitro group.

Infrared (IR) Spectroscopy: The IR spectrum would be characterized by absorption bands corresponding to the various functional groups present in the molecule:

- O-H stretching (broad, ~3200-3600 cm^{-1})
- C=O stretching of the ester (~1700-1730 cm^{-1})
- N-O stretching of the nitro group (asymmetric and symmetric, ~1500-1550 cm^{-1} and ~1345-1385 cm^{-1})
- C-O stretching of the ester (~1250-1300 cm^{-1})
- Aromatic C=C and C=N stretching vibrations.

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Applications in Drug Discovery and Development

Methyl 2-hydroxy-5-nitronicotinate serves as a valuable building block in the synthesis of more complex molecules with potential therapeutic applications. The presence of multiple functional groups (a hydroxyl group, a nitro group, and a methyl ester) on a pyridine scaffold provides several avenues for chemical modification and the introduction of pharmacophoric features.

Precursor for Bioactive Molecules

The nitro group can be readily reduced to an amino group, which can then be further functionalized through various reactions such as acylation, alkylation, or diazotization followed by substitution. This amino-substituted nicotinate can serve as a key intermediate for the synthesis of a wide range of heterocyclic compounds with diverse biological activities. The diverse biological activities of nitro-containing compounds, including antibacterial and antiparasitic properties, are well-documented.[2][3]

Role in Medicinal Chemistry

The nicotinic acid core is a common motif in many biologically active compounds. Derivatives of nicotinic acid have shown a wide spectrum of pharmacological effects. The introduction of a nitro group can significantly modulate the electronic properties and biological activity of the parent molecule. The study of substituted nitronicotinates is an active area of research in the development of new therapeutic agents, including those with insecticidal activity.[4][5]

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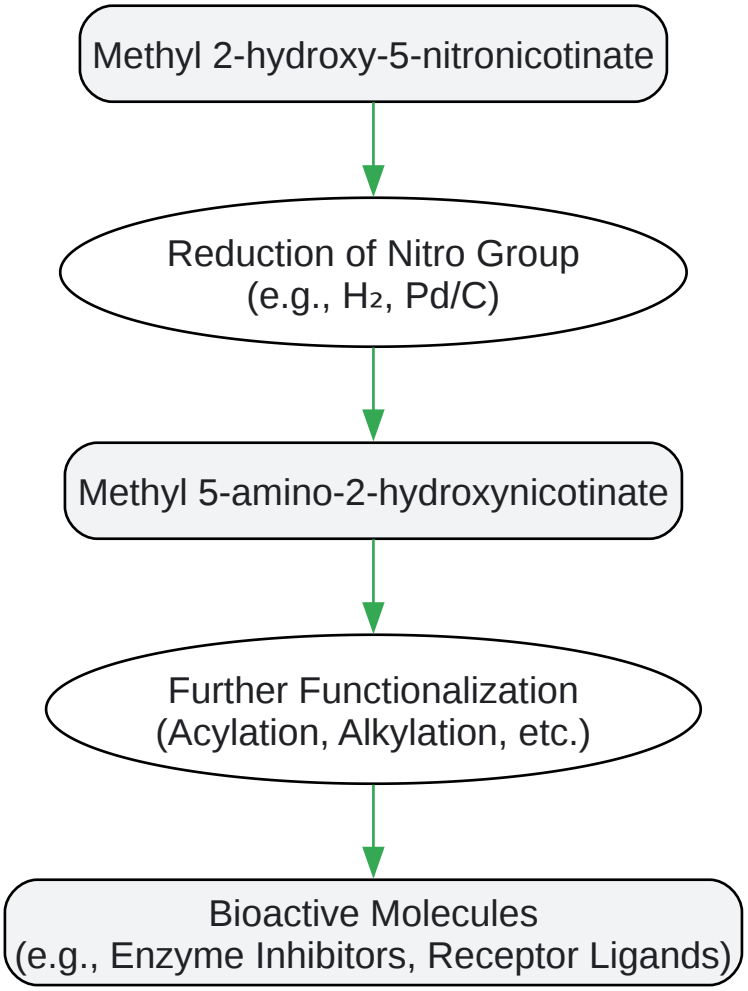

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Sources

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